

### **Proper Disposal Procedures for (+)-Sparteine**

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Compound of Interest		
Compound Name:	(+)-Sparteine	
Cat. No.:	B1678271	Get Quote

This guide provides essential safety and logistical information for the proper disposal of **(+)**-**Sparteine**, intended for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting, in compliance with general safety standards.

Disclaimer: All waste must be managed in accordance with local, state, and federal regulations. [1] Users must consult their local Waste Management Authority and institutional Environmental Health & Safety (EHS) office for specific requirements, as legislation can vary.[1]

### I. Core Safety & Hazard Information

**(+)-Sparteine** is a hazardous substance that requires careful handling.[1] It is classified as harmful if swallowed and is recognized as being very toxic to aquatic life with long-lasting effects.[1][2] Therefore, preventing its release into the environment is critical.[2] Key incompatibilities include oxidizing agents, and contact with them should be avoided.[1][3]

### II. Quantitative Data Summary

The following table summarizes key quantitative data for (+)-Sparteine and its sulfate salt.

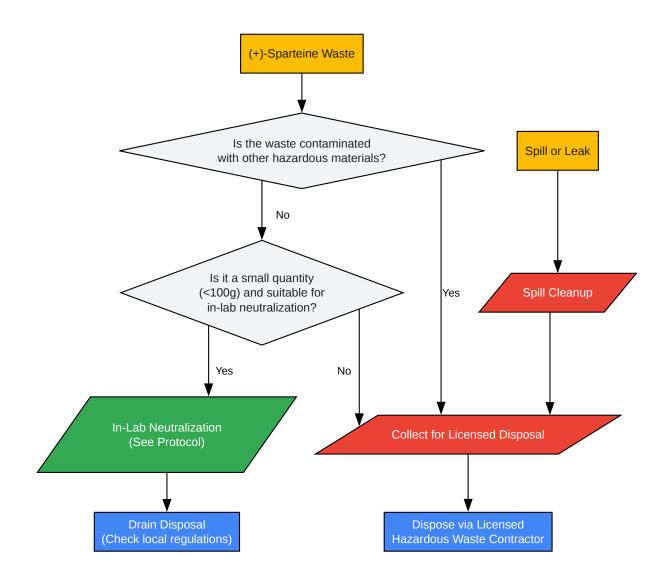


Parameter	Value	Source	
Toxicity (LD50)			
Oral (rat)	960 mg/kg	[1]	
Intraperitoneal (rat)	42 mg/kg	[1]	
Oral (mouse)	220 mg/kg	[1]	
Intraperitoneal (mouse)	36 mg/kg	[1]	
Subcutaneous (mouse)	105 mg/kg	[1]	
Physicochemical Properties			
Water Solubility	~3.08 g/L (1 g/325 ml)	[1]	
pKa1	2.24 (@ 20°C)	[1]	
pKa2	9.46 (@ 20°C)	[1]	
Regulatory & Disposal			
Recommended pH for Drain Disposal (after neutralization)	5.5 - 9.0	[4]	

# **III. Disposal Decision Workflow**

The proper disposal route for **(+)-Sparteine** depends on its form, quantity, and whether it is contaminated. The following diagram outlines the decision-making process for managing **(+)-Sparteine** waste.





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### References







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